

Essential Safety and Operational Protocols for Handling NBI-27914 Hydrochloride

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Compound of Interest

Compound Name: NBI-27914 hydrochloride

Cat. No.: B063192

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This guide provides crucial safety and logistical information for the handling and disposal of **NBI-27914 hydrochloride**, a selective, non-peptide corticotropin-releasing factor 1 (CRF1) receptor antagonist.^{[1][2]} Given that detailed toxicological data is not readily available for this compound, a cautious approach adhering to best laboratory practices is essential. These procedural guidelines are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical and Physical Properties

A summary of the key quantitative data for **NBI-27914 hydrochloride** is presented below. This information is critical for accurate experimental planning and safety assessments.

Property	Value	Source
Molecular Weight	470.66 g/mol	[1]
Formula	C ₁₈ H ₂₀ Cl ₄ N ₄ ·HCl	[1]
Purity	≥98% (HPLC)	[1]
CAS Number	1215766-76-9	[1]
Solubility	Soluble to 100 mM in ethanol and DMSO	[1]
Storage	Store at room temperature.	[1]
Appearance	White to off-white solid	[2]

Personal Protective Equipment (PPE)

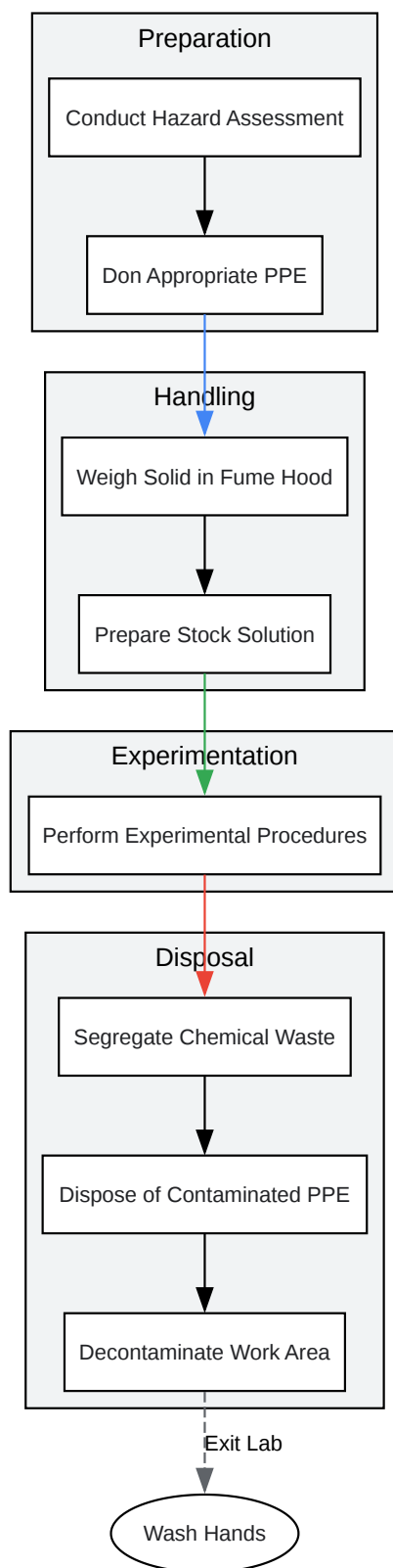
A comprehensive hazard assessment should always be conducted for any new experimental protocol.[3] However, the following PPE is considered the minimum requirement for safely handling **NBI-27914 hydrochloride** and similar research compounds.

- **Body Protection:** A flame-resistant lab coat is required at all times in the laboratory.[4] When there is a risk of splashing, a chemically resistant apron should be worn over the lab coat.
- **Hand Protection:** Disposable nitrile gloves are the minimum requirement for handling this compound.[5] For tasks with a higher risk of exposure or when handling larger quantities, double-gloving or using a more robust chemical-resistant glove over nitrile gloves is recommended.[5][6] Always inspect gloves for tears or punctures before use and remove them immediately if contact with the chemical is suspected, followed by thorough hand washing.
- **Eye and Face Protection:** Safety glasses with side shields that meet ANSI Z87.1 standards are mandatory.[4][5] When handling the solid compound outside of a certified chemical fume hood or when there is a risk of splashing, chemical splash goggles and a face shield must be worn.[4][6]

- Respiratory Protection: A NIOSH-approved respirator may be necessary when working with the solid compound outside of a fume hood or in poorly ventilated areas to prevent inhalation of the powder.[6] The specific type of respirator should be determined by a formal risk assessment.
- Foot Protection: Closed-toe shoes are required in all laboratory settings.[6]

Experimental Workflow for Safe Handling

The following diagram outlines the standard operating procedure for the safe handling of **NBI-27914 hydrochloride**, from initial preparation to final disposal. Adherence to this workflow is critical to minimize exposure and ensure a safe laboratory environment.



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Caption: Workflow for Safe Handling of **NBI-27914 Hydrochloride**.

Operational and Disposal Plans

Weighing and Solution Preparation:

- Always handle the solid form of **NBI-27914 hydrochloride** within a certified chemical fume hood to minimize inhalation risk.
- Use an anti-static weighing dish and appropriate tools to prevent dispersal of the powder.
- When preparing stock solutions, add the solvent to the pre-weighed solid slowly to avoid splashing. As **NBI-27914 hydrochloride** is soluble in ethanol and DMSO, ensure appropriate chemical-resistant gloves are worn.[\[1\]](#)

Spill Management:

- In the event of a small spill, cordon off the area and ensure adequate ventilation.
- Wearing appropriate PPE, gently cover the spill with an absorbent material suitable for chemical spills.
- Collect the absorbed material into a sealed container for hazardous waste disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.

Disposal:

- All waste materials contaminated with **NBI-27914 hydrochloride**, including unused solutions, contaminated absorbent materials, and disposable PPE, must be disposed of as hazardous chemical waste.
- Follow all local, state, and federal regulations for the disposal of chemical waste. Do not dispose of this compound down the drain.
- Collect all waste in clearly labeled, sealed containers.

By adhering to these guidelines, researchers can safely handle **NBI-27914 hydrochloride** while minimizing risks to themselves and the environment. These protocols are intended to

supplement, not replace, institutional safety policies and procedures. Always consult your institution's Environmental Health and Safety department for specific guidance.

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